

# Decoding the Certificate of Analysis for N-Nitrosodibenzylamine-d4: A Technical Guide

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## Compound of Interest

Compound Name: *N-Nitrosodibenzylamine-d4*

Cat. No.: *B133538*

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for a reference standard like **N-Nitrosodibenzylamine-d4** is a critical document. It provides the necessary assurance of the material's identity, purity, and quality, which are fundamental for the accuracy and reliability of analytical data. This guide offers an in-depth explanation of a typical CoA for **N-Nitrosodibenzylamine-d4**, a deuterated internal standard essential for the sensitive and specific quantification of the potential carcinogen N-Nitrosodibenzylamine in various matrices.

## Product Identification and General Information

The initial section of a CoA provides fundamental details about the reference standard. This information is crucial for traceability and proper handling.

Parameter	Typical Specification
Product Name	N-Nitrosodibenzylamine-d4
CAS Number	20002-23-7[1][2]
Chemical Formula	C <sub>14</sub> H <sub>10</sub> D <sub>4</sub> N <sub>2</sub> O[1][2]
Molecular Weight	230.30 g/mol [2]
Appearance	Pale yellow solid or oil
Storage Conditions	-20°C, protected from light
Lot Number	Example: 123-45-678
Certificate Version	Example: 1.0

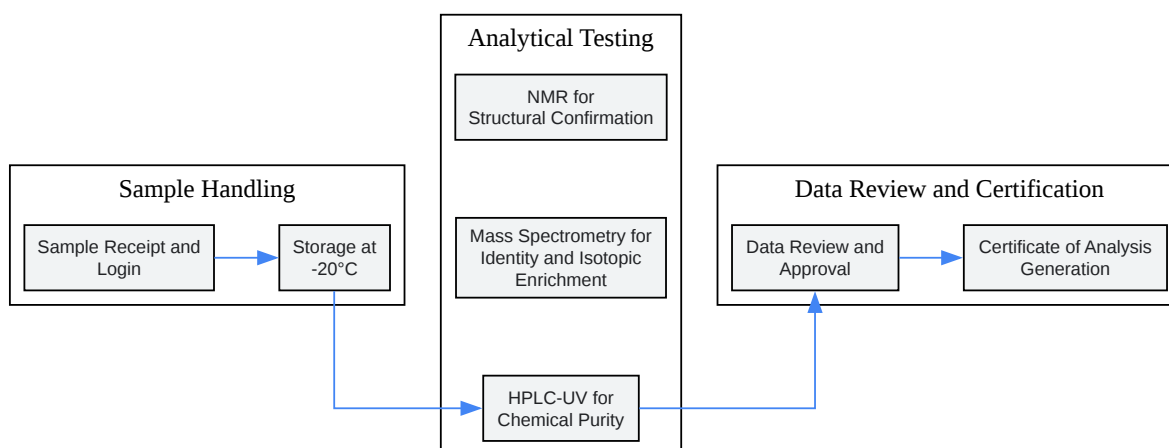
## Analytical Data Summary

This core section of the CoA presents the quantitative results from various analytical tests performed on the specific batch of the reference material. These values confirm that the material meets the required quality standards.

Analytical Test	Method	Specification	Result
Chemical Purity	HPLC-UV	≥ 95%	99.2%
Isotopic Enrichment	Mass Spectrometry	≥ 98% Deuterium Incorporation	99.5%
Mass Identity	Mass Spectrometry	Conforms to structure	Conforms
Structural Confirmation	<sup>1</sup> H NMR	Conforms to structure	Conforms

## Visualizing the Quality Control Workflow

The following diagram illustrates a typical workflow for the quality control analysis of **N-Nitrosodibenzylamine-d4**, from receiving the sample to the final certification.



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*A generalized workflow for the quality control of **N-Nitrosodibenzylamine-d4**.*

## Detailed Experimental Protocols

To ensure transparency and allow for methodological replication, a comprehensive CoA will detail the experimental conditions under which the analytical tests were performed.

### High-Performance Liquid Chromatography (HPLC) for Chemical Purity

The chemical purity of **N-Nitrosodibenzylamine-d4** is typically determined by HPLC with UV detection. This method separates the main compound from any potential impurities.

- Instrumentation: Agilent 1260 Infinity II HPLC or equivalent with a Diode Array Detector (DAD).
- Column: XBridge Phenyl, 150 x 4.6 mm, 3.5 µm particle size.
- Mobile Phase A: 0.1% Formic Acid in Water.

- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Gradient: A time-based gradient from 10% to 90% Mobile Phase B.
- Flow Rate: 0.6 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.
- Detection Wavelength: 254 nm.

## Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Mass spectrometry is a powerful tool used to confirm the molecular weight of the compound and to determine the extent of deuterium incorporation.

- Instrumentation: A high-resolution mass spectrometer such as an Orbitrap or a triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Scan Mode: Full scan to confirm the mass of the parent ion ( $[M+H]^+$ ).
- Data Analysis: The mass spectrum is analyzed to confirm the presence of the molecular ion at the expected  $m/z$  value for **N-Nitrosodibenzylamine-d4**. The isotopic distribution is examined to calculate the percentage of the d4 species.

## Nuclear Magnetic Resonance (NMR) for Structural Confirmation

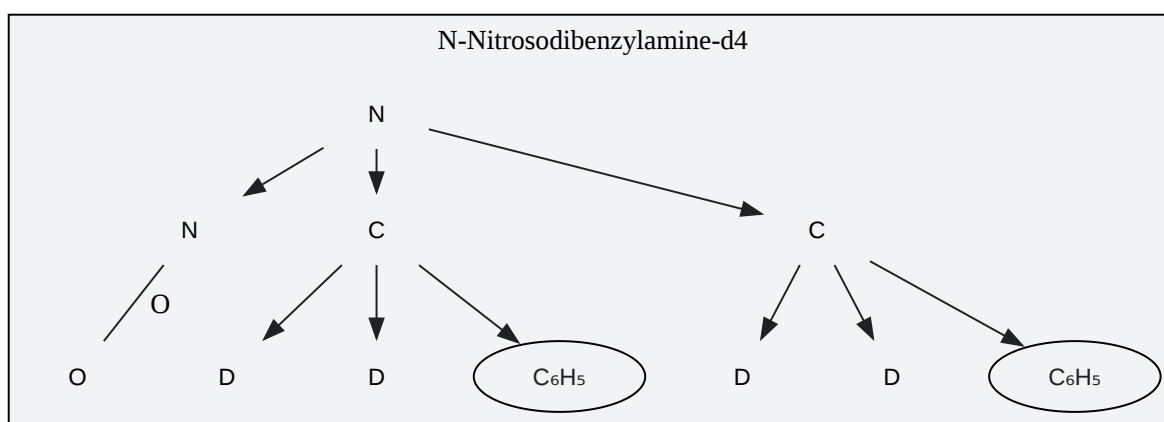
$^1\text{H}$  NMR spectroscopy is employed to confirm the chemical structure of the molecule. For a deuterated compound like **N-Nitrosodibenzylamine-d4**, the absence of signals at specific chemical shifts where protons have been replaced by deuterium provides strong evidence of successful labeling.

- Instrumentation: Bruker Avance III 400 MHz NMR spectrometer or equivalent.

- Solvent: Chloroform-d ( $\text{CDCl}_3$ ).
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.
- Analysis: The resulting spectrum is compared against the expected spectrum for N-Nitrosodibenzylamine. The key feature for the d4 analogue is the significant reduction or absence of the proton signals corresponding to the methylene groups adjacent to the nitrogen atom.

## Chemical Structure and Labeling

The diagram below illustrates the chemical structure of **N-Nitrosodibenzylamine-d4**, highlighting the positions of the deuterium labels.



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*Chemical structure of **N-Nitrosodibenzylamine-d4**.*

In conclusion, a Certificate of Analysis for **N-Nitrosodibenzylamine-d4** is a comprehensive document that provides a wealth of information to the end-user. By carefully examining the data presented and understanding the underlying analytical methodologies, researchers can have a high degree of confidence in the quality and suitability of the reference standard for their demanding applications in pharmaceutical analysis and safety testing.

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## References

- 1. N-Nitrosodibenzylamine-D4 | CAS No: 20002-23-7 [[aquigenbio.com](http://aquigenbio.com)]
- 2. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]
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